Butyl Chlorofluoroacetate: Proper Disposal & Handling Procedures[1][2][3][4][5]

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Compound of Interest		
Compound Name:	*Butyl chlorofluoroacetate*	
CAS No.:	*368-34-3*	
Cat. No.:	*B1621434*	*Get Quote*

Executive Summary: The "Silent" Hazards

Butyl chlorofluoroacetate is not a standard organic solvent. As an

-haloester, it possesses a deceptive hazard profile that combines the volatility of an ester with the high reactivity and toxicity of halogenated compounds.[1][2]

While many researchers default to standard "organic waste" protocols, this compound requires a distinct disposal strategy due to three critical factors:

- Lachrymator Potential: Even minor vapors can incapacitate laboratory personnel.
- Hydrolytic Instability: In the presence of moisture or strong bases, it hydrolyzes to release chlorofluoroacetic acid, a highly corrosive and toxic agent.[1]
- Skin Permeability: The butyl group increases lipophilicity, facilitating rapid dermal absorption of the toxic fluoroacetate moiety.

Immediate Action Required: If you are currently managing a spill, proceed immediately to Section 5: Emergency Response.

Chemical Profile & Hazard Identification

Effective disposal begins with understanding the specific molecular risks.[2]

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Property	Specification	Operational Implication
Chemical Class	Halogenated Ester	DO NOT bulk with non-halogenated solvents (e.g., acetone, ethanol).[1][2]
Flash Point	~55–65°C (Est.)[2]	Combustible. Classified as Ignitable Waste (D001).[2]
Reactivity	Water/Base Sensitive	DO NOT add to waste containers with high pH (basic) contents.[2] Risk of exothermic hydrolysis and gas evolution.
Toxicity	High (Oral/Dermal)	Treat as P-List equivalent (acutely toxic) for safety margins, even if not explicitly listed.[1][2]
Corrosivity	High (Cat 1B)	Causes irreversible skin/eye damage.[2][3]

Personal Protective Equipment (PPE) Matrix

Standard nitrile gloves provide insufficient protection against prolonged exposure to halogenated esters.[2] The halogen atom polarizes the molecule, allowing it to permeate standard nitrile rubber rapidly.[1]

Recommended PPE Setup[2][5][9][10][11][12]

- Primary Hand Protection: Silver Shield® (Laminate) or 4H® gloves.
- Dexterity Layer: Wear standard nitrile gloves over the laminate gloves to improve grip.
- Respiratory: Fume hood is mandatory. If outside containment, a full-face respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is required.[1][2]

Disposal Workflow: The "Lab Pack" Protocol

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Due to the lachrymatory nature and toxicity of **butyl chlorofluoroacetate**, bulking (pouring into a large 55-gallon drum) is strongly discouraged.[1][2] The safest disposal method is Lab Packing.[2]

Step 1: Pre-Disposal Stabilization

Before moving the chemical to waste storage, ensure it is stable.

- Check pH: If the material is old, it may have partially hydrolyzed. If the container is pressurized or fuming, do not open. Contact EHS immediately.
- Quench (Small Scale Only): If disposing of reaction mixtures containing trace amounts, quench carefully with cold water/bicarbonate in a fume hood before disposal. Do not attempt to neutralize pure stock solution.

Step 2: Container Selection

- Primary Container: Use the original glass or chemically resistant HDPE container if intact.
- Secondary Containment: Place the primary container inside a clear, sealable plastic bag (zip-lock) to contain any drips or vapors.[1][2]

Step 3: Waste Stream Segregation

Do not mix with:

- Strong Bases (creates heat/pressure).[2]
- Oxidizers (fire risk).[4][2][5]
- Non-halogenated solvents (violates EPA segregation rules).[2]

Step 4: Labeling

Label clearly with the following components:

- Chemical Name: **Butyl Chlorofluoroacetate** (No abbreviations).
- Hazards: Flammable, Toxic, Corrosive.[4][3][6][7]

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Visualization: Disposal Decision Logic

The following diagram outlines the decision process for segregating this specific waste stream.

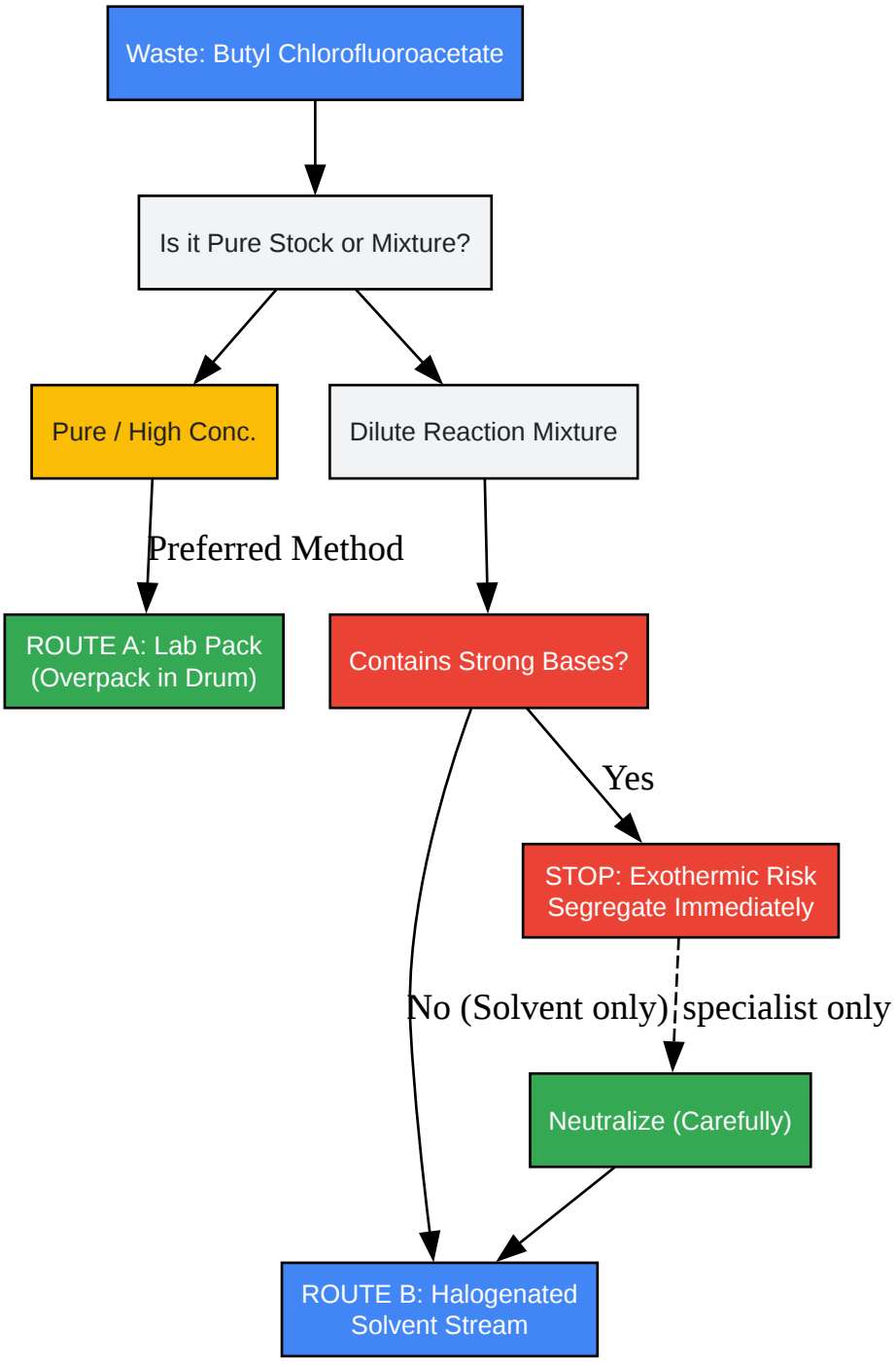

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Figure 1: Decision matrix for segregating **Butyl Chlorofluoroacetate** waste. Note the critical check for basic incompatibility.

Emergency Procedures (Spills)

Scenario: A 100mL bottle drops and shatters in the main lab aisle.

- Evacuate: Immediately clear the room. The lachrymator effect will spread rapidly.[2]
- Isolate: Close lab doors to allow the HVAC system (negative pressure) to contain vapors.
- PPE Up: Do not re-enter without Silver Shield gloves and a respirator (or SCBA if spill is >500mL).
- Absorb: Use a universal sorbent pads or vermiculite.
  - Note: Do not use clay kitty litter if you suspect hydrofluoric acid generation (clay reacts with HF); use synthetic pads.[2]
- Decontaminate: Wash the area with a mild soap solution. Do not use strong ammonia or caustic soda (risk of reaction).[2]

Regulatory Compliance (RCRA)[6][7]

For US-based laboratories, strict adherence to EPA Resource Conservation and Recovery Act (RCRA) codes is mandatory.[1][2]

- D001 (Ignitable): Flash point < 60°C (verify specific batch SDS).
- D002 (Corrosive): If pH ≤ 2 (hydrolysis products).[2]
- F-List (F001/F002): If used as a solvent (Halogenated).[2]
- P-List Consideration: While **Butyl chlorofluoroacetate** is not explicitly P-listed by name (unlike Fluoroacetamide P057), it should be managed with the same stringency as P-listed acutely toxic waste due to the fluoroacetate moiety.[1][2]

Best Practice: Declare as "Halogenated Organic Waste, Toxic, Corrosive" on your manifest.[1]

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- To cite this document: BenchChem. [Butyl Chlorofluoroacetate: Proper Disposal & Handling Procedures[1][2][3][4][5]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1621434#butyl-chlorofluoroacetate-proper-disposal-procedures]

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